

MeBIO: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MeBIO

Cat. No.: B608959

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An In-depth Examination of a Potent Aryl Hydrocarbon Receptor Agonist and Weak Kinase Inhibitor

This technical guide provides a comprehensive overview of **MeBIO** (1-Methyl-6-bromo-indirubin-3'-oxime), a synthetic indirubin analog. Designed for researchers, scientists, and drug development professionals, this document details its chemical properties, biological activities, and relevant experimental methodologies. Particular focus is given to its function as a potent agonist of the Aryl Hydrocarbon Receptor (AhR) and its role as a weak inhibitor of Glycogen Synthase Kinase 3 (GSK-3) and Cyclin-Dependent Kinases (CDKs), often serving as a negative control for its structural analog, BIO.

Core Quantitative Data

A summary of the key quantitative data for **MeBIO** is presented below, facilitating easy reference and comparison.

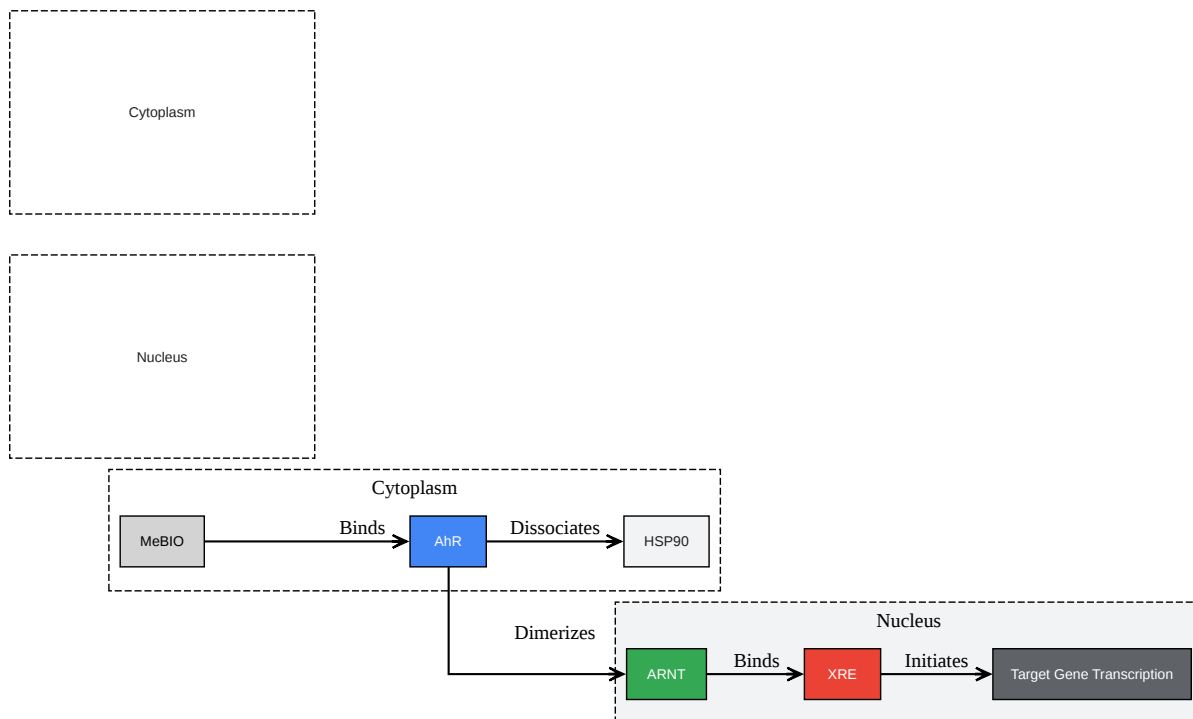
Property	Value	Source(s)
CAS Number	667463-95-8	[1][2][3][4]
Molecular Weight	370.2 g/mol	[1][2][3][4][5]
Molecular Formula	C ₁₇ H ₁₂ BrN ₃ O ₂	[1][3][4][5]
Purity	≥95% to ≥99%	[1][3][4]
IC ₅₀ (GSK-3)	44 μM	[5][6]
IC ₅₀ (CDK1/CyclinB)	55 μM	[5][6]
IC ₅₀ (CDK5/p25)	>100 μM	
EC ₅₀ (AhR, yeast reporter)	20 nM	
EC ₅₀ (AhR, hepatoma reporter)	93 nM	

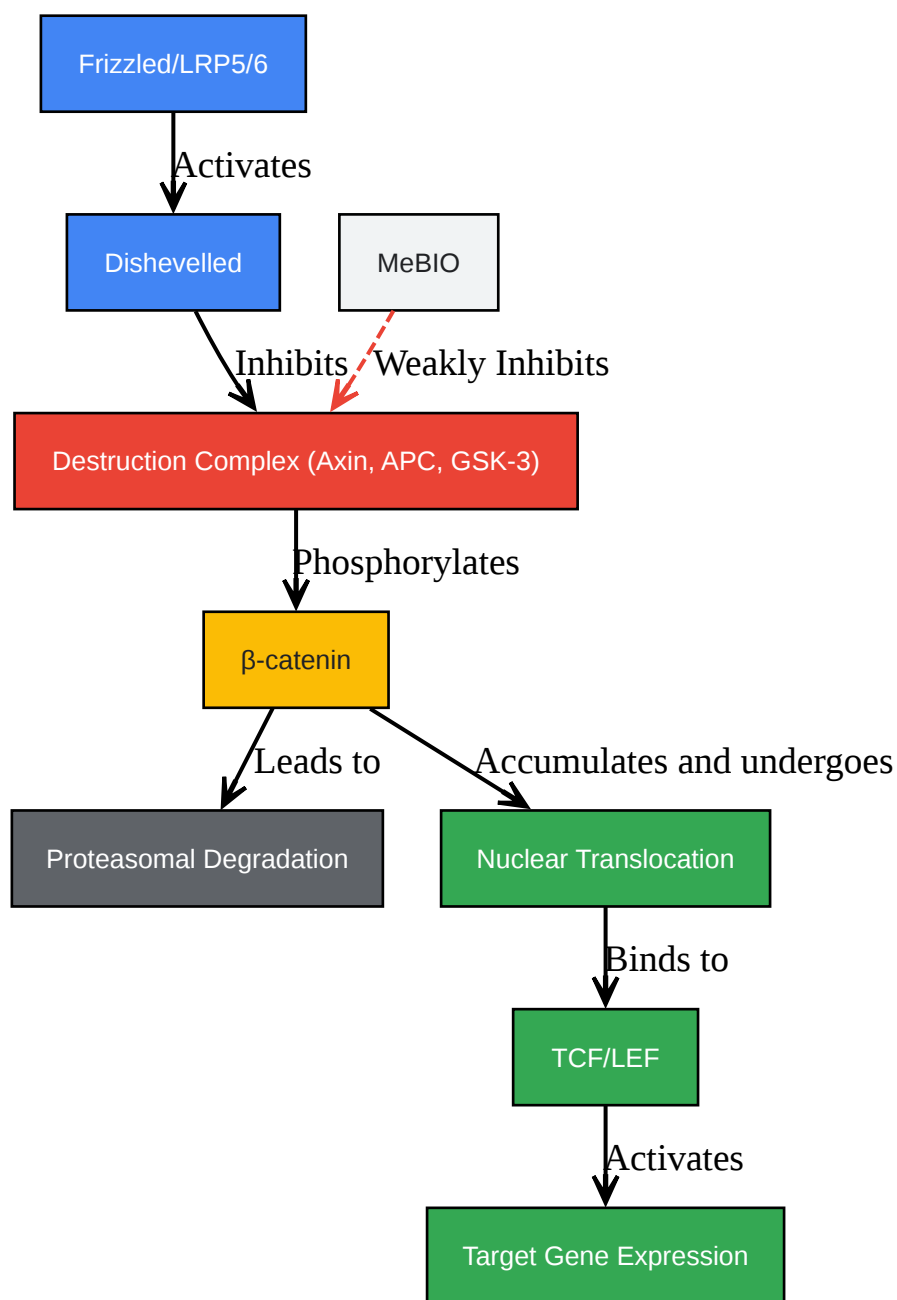
Biological Activity and Signaling Pathways

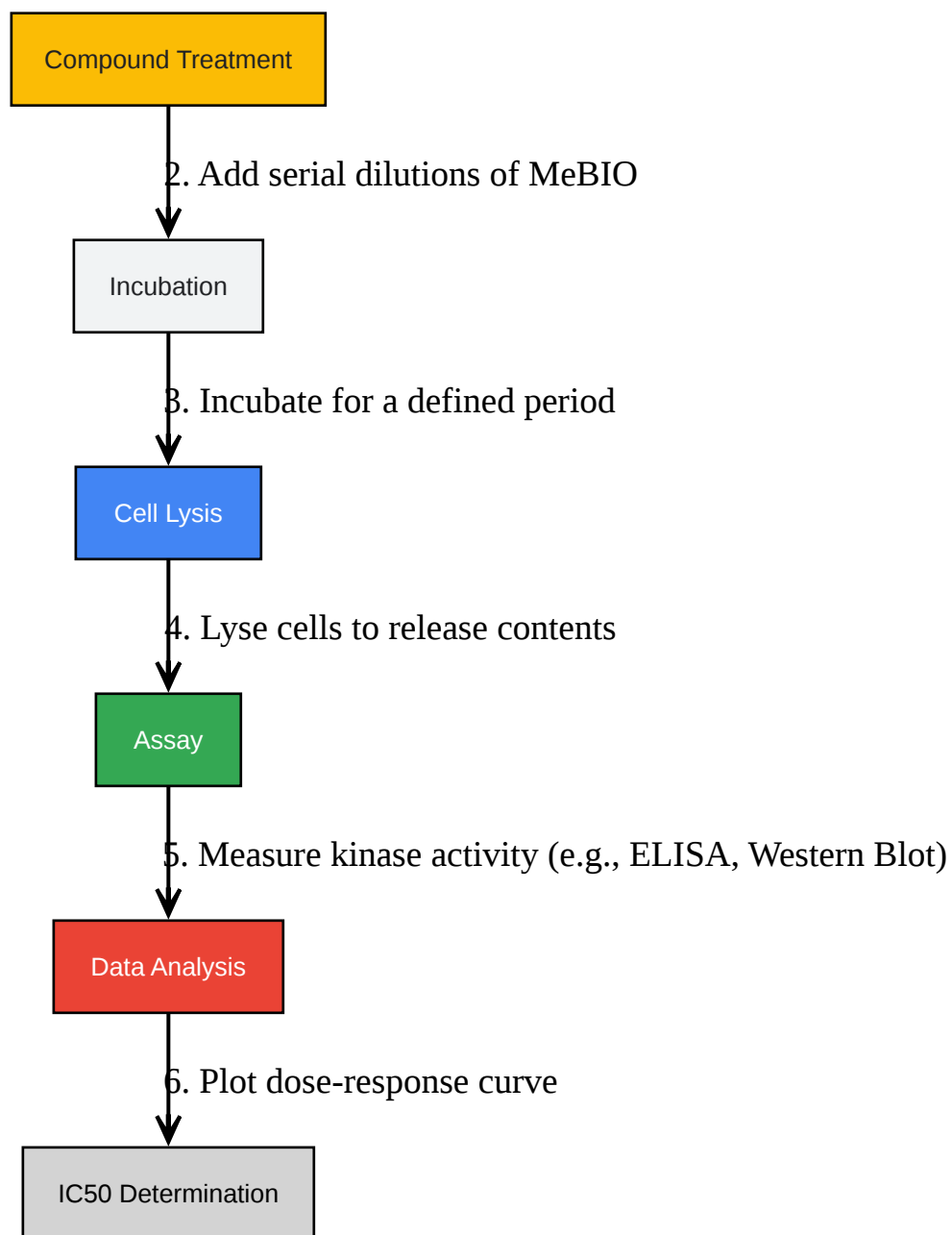
MeBIO is a versatile molecule with distinct activities in different cellular contexts. Its primary roles are as a potent Aryl Hydrocarbon Receptor (AhR) agonist and as a weak inhibitor of certain kinases, which makes it a useful tool in dissecting cellular signaling pathways.

Aryl Hydrocarbon Receptor (AhR) Signaling

MeBIO is a potent agonist of the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor. Upon binding to **MeBIO**, the AhR translocates from the cytoplasm to the nucleus. In the nucleus, it forms a heterodimer with the AhR Nuclear Translocator (ARNT). This complex then binds to specific DNA sequences known as Xenobiotic Response Elements (XREs) in the promoter regions of target genes, leading to their transcriptional activation. A well-known target gene of the AhR pathway is Cyp1a1.







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- To cite this document: BenchChem. [MeBIO: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608959#mebio-cas-number-and-molecular-weight]

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